

Technical Guide: Biological Activity of Quinolinone-Amino Acid Derivatives

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Compound of Interest

Compound Name: 2-Amino-3-(2-oxo-1,2-dihydroquinolin-4-yl)propanoic acid

CAS No.: 5162-90-3

Cat. No.: B1278500

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Executive Summary

The conjugation of quinolinone scaffolds with amino acids represents a strategic "molecular hybridization" approach in modern medicinal chemistry. While the quinolinone core (specifically the 2-quinolinone and 4-quinolinone isomers) serves as a privileged pharmacophore with established affinity for DNA gyrase and protein kinases, the incorporation of amino acid moieties addresses critical limitations of the parent compounds: poor aqueous solubility, lack of chiral selectivity, and non-specific cytotoxicity.

This guide analyzes the structure-activity relationships (SAR), synthetic methodologies, and biological validation of these hybrids, focusing on their dual-role efficacy as potent antimicrobials and targeted anticancer agents.^[1]

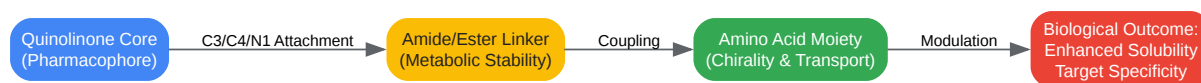
Part 1: Structural Rationale & Pharmacophore Design

The synergy between the quinolinone core and amino acid substituents relies on three mechanistic advantages:

- **Vectorized Transport:** Amino acid side chains (e.g., L-phenylalanine, L-proline) can exploit specific amino acid transporters (LAT1, ASCT2) overexpressed in cancer cells and bacterial membranes, facilitating active uptake.
- **Solubility Modulation:** The amphiphilic nature of amino acid conjugates disrupts the high crystal lattice energy typical of planar quinolinones, improving bioavailability.
- **Chiral Recognition:** The introduction of chiral centers from the amino acid pool allows for stereoselective binding to enzymatic pockets (e.g., the ATP-binding site of kinases).

Structural Logic Diagram

The following diagram illustrates the modular assembly of these derivatives.



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Figure 1: Modular design strategy for quinolinone-amino acid conjugates.

Part 2: Therapeutic Applications[1][2][3][4][5]

Antimicrobial Activity (Antibacterial & Antifungal)

The 4-quinolinone-3-carboxylic acid derivatives (fluoroquinolones) are the gold standard. Conjugating these with amino acids (e.g., Glycine, Histidine) has been shown to overcome resistance mechanisms involving efflux pumps.

- **Mechanism of Action:** The hybrid molecule stabilizes the complex between bacterial DNA and DNA Gyrase (Topoisomerase II) or Topoisomerase IV, causing double-strand breaks. The amino acid tail often interacts with the ParC subunit, providing an additional anchor point that resistant strains (with GyrA mutations) cannot evade.

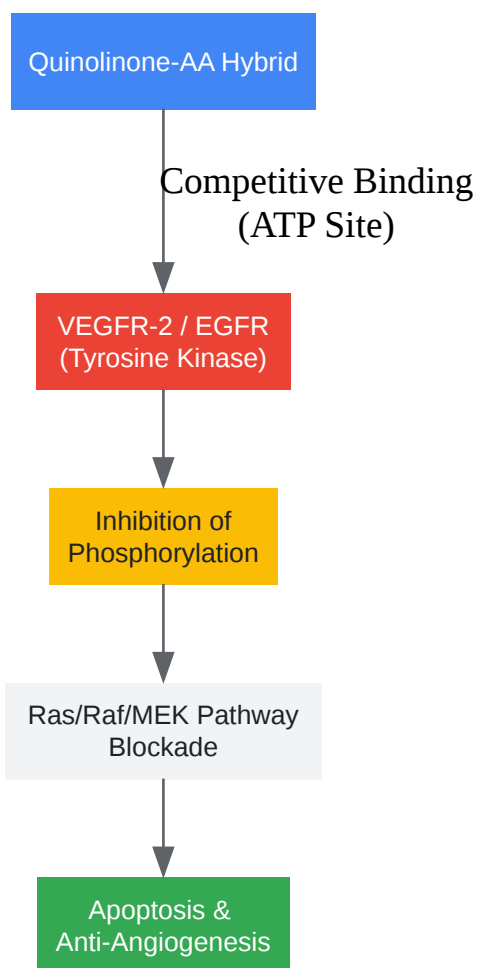
- Key Data Points:
 - *Staphylococcus aureus* (Gram +): Hybrids often show MIC values $< 0.5 \mu\text{g/mL}$.
 - *Pseudomonas aeruginosa* (Gram -): L-proline conjugates demonstrate superior permeability through the outer membrane porins compared to the parent quinolinone.

Anticancer Activity

Quinolinone-amino acid hybrids function primarily as Tyrosine Kinase Inhibitors (TKIs) and tubulin polymerization inhibitors.[2]

- Mechanism:
 - Kinase Inhibition: The quinolinone core mimics the adenine ring of ATP, binding to the hinge region of kinases (e.g., VEGFR-2, EGFR). The amino acid side chain extends into the solvent-accessible region or the hydrophobic back pocket, improving selectivity.
 - Apoptosis: Induction of the caspase-3 cascade and downregulation of Bcl-2.

Signaling Pathway Diagram



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Figure 2: Mechanism of action for quinolinone-amino acid hybrids in cancer cell signaling suppression.

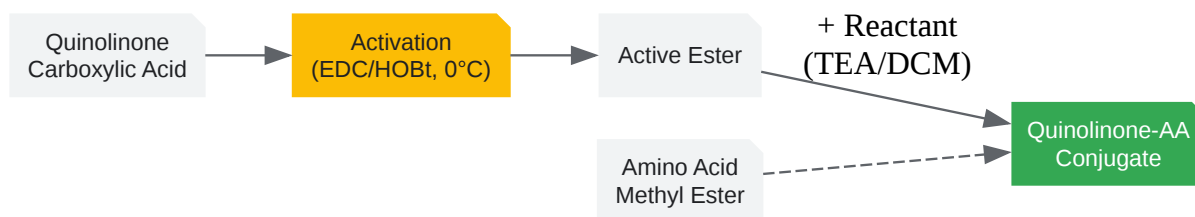
Part 3: Synthetic Methodologies

The synthesis typically involves the coupling of a quinolinone carboxylic acid derivative with an amino acid methyl ester, followed by hydrolysis if the free acid is required.

Standard Coupling Workflow

- Activation: The carboxylic acid group of the quinolinone is activated using EDC.HCl and HOBT to prevent racemization of the sensitive amino acid chiral center.
- Coupling: Nucleophilic attack by the amino group of the amino acid ester.

- Deprotection: Saponification (LiOH/MeOH) to yield the free acid (if necessary for solubility).



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Figure 3: EDC/HOBt coupling strategy for synthesizing quinolinone-amino acid conjugates.

Part 4: Experimental Protocols

Protocol A: Chemical Synthesis (General Procedure)

Validation: This protocol uses HOBt to minimize racemization, a critical quality attribute for biological activity.

- Preparation: Dissolve the Quinolinone-3-carboxylic acid (1.0 equiv) in anhydrous DMF/DCM (1:1 ratio) under an inert nitrogen atmosphere.
- Activation: Add EDC.HCl (1.2 equiv) and HOBt (1.2 equiv) at 0°C. Stir for 30 minutes to form the active ester.
- Coupling: Add the Amino Acid Methyl Ester Hydrochloride (1.1 equiv) and Triethylamine (TEA, 3.0 equiv) dropwise.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–24 hours. Monitor via TLC (Mobile phase: CHCl₃/MeOH 9:1).
- Work-up: Dilute with ethyl acetate, wash sequentially with 5% NaHCO₃, 1N HCl, and brine. Dry over Na₂SO₄ and concentrate.
- Purification: Recrystallize from Ethanol or purify via silica gel column chromatography.

Protocol B: In Vitro Antimicrobial Assay (MIC Determination)

Validation: Follows CLSI guidelines for broth microdilution.

- Inoculum Prep: Adjust bacterial culture (e.g., *S. aureus* ATCC 25923) to 0.5 McFarland standard (CFU/mL). Dilute 1:100 in Mueller-Hinton Broth (MHB).
- Plate Setup: Dispense 100 μ L of MHB into a 96-well plate.
- Compound Addition: Add 100 μ L of the quinolinone derivative (dissolved in DMSO, <1% final conc) to the first column. Perform serial 2-fold dilutions across the plate.
- Incubation: Add 100 μ L of the diluted bacterial inoculum to each well. Incubate at 37°C for 18–24 hours.
- Readout: The Minimum Inhibitory Concentration (MIC) is the lowest concentration showing no visible turbidity. Confirm with Resazurin dye (blue to pink indicates growth).

Part 5: Structure-Activity Relationship (SAR) Summary[1][7]

The following table summarizes the impact of specific amino acid substitutions on biological potency, synthesized from recent literature.

Amino Acid Substituent (R)	Effect on Lipophilicity (LogP)	Primary Biological Activity	Mechanistic Insight
Glycine / Alanine	Low	Antibacterial (Gram -)	Small size allows penetration through porins.
Phenylalanine / Tryptophan	High	Anticancer (Breast/Lung)	Aromatic stacking with tyrosine kinase hydrophobic pockets.
Proline	Moderate	Antibacterial (MRSA)	Rigid conformational lock; enhances stability against peptidases.
Aspartic / Glutamic Acid	Very Low (Polar)	Antifungal	Improved water solubility; interaction with polar residues in fungal CYP51.

References

- National Center for Biotechnology Information (NCBI). (2020). Molecular targets and anticancer activity of quinoline–chalcone hybrids: literature review. PubChem. Available at: [\[Link\]](#)
- Mocan, A., et al. (2025).[1] Quinoline derivatives' biological interest for anti-malarial and anti-cancer activities: an overview. PubMed Central. Available at: [\[Link\]](#)
- Patel, N., et al. (2025). Novel Amino Acid Derivatives of Quinolines as Potential Antibacterial and Fluorophore Agents. MDPI / ResearchGate. Available at: [\[Link\]](#)
- Srinivasa, S.B., et al. (2025).[1] Quinoline conjugates for enhanced antimalarial activity: a review on synthesis by molecular hybridization. American Journal of Translational Research. Available at: [\[Link\]](#)

- Al-Sanea, M.M., et al. (2023).[3] New benzothiazole hybrids as potential VEGFR-2 inhibitors: design, synthesis, anticancer evaluation. Journal of Enzyme Inhibition and Medicinal Chemistry. Available at: [\[Link\]](#)

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Sources

- 1. [semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
- 2. Molecular targets and anticancer activity of quinoline–chalcone hybrids: literature review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. SAR of Quinolines.pptx [[slideshare.net](https://www.slideshare.net/)]
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